

An In-Depth Technical Guide to C.I. Disperse Blue 91

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Disperse blue 91

Cat. No.: B1173503

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Abstract

C.I. **Disperse Blue 91** is a synthetic anthraquinone dye primarily utilized in the textile industry for dyeing polyester and other synthetic fibers. Its molecular structure confers a vibrant blue hue and notable fastness properties. However, **Disperse Blue 91** is also recognized as a potential skin sensitizer, capable of eliciting allergic contact dermatitis, a T-cell mediated type IV hypersensitivity reaction. This technical guide provides a comprehensive overview of the molecular and physicochemical properties of **Disperse Blue 91**, details on its synthesis and analytical detection, and an in-depth look at the immunological mechanisms underlying its allergenic effects. This information is intended to be a valuable resource for researchers in toxicology, dermatology, and drug development investigating the interactions of small molecules with biological systems.

Chemical and Physical Properties

The molecular formula of C.I. **Disperse Blue 91** is $C_{20}H_{21}NO_5$. It belongs to the anthraquinone class of dyes, which are characterized by a 9,10-anthracenedione core structure.

Table 1: Physicochemical Properties of C.I. **Disperse Blue 91** and Related Anthraquinone Dyes

Property	C.I. Disperse Blue 91	C.I. Disperse Blue 1 (CAS: 2475-45-8)	C.I. Disperse Blue 35 (CAS: 12222-75-2)
CAS Number	12222-89-8	2475-45-8	12222-75-2
Molecular Formula	C ₂₀ H ₂₁ NO ₅	C ₁₄ H ₁₂ N ₄ O ₂ [1]	C ₂₀ H ₁₈ N ₂ O ₄
Molecular Weight	355.38 g/mol	268.27 g/mol [1]	362.34 g/mol [2]
Appearance	Blue powder	Blue-black microcrystalline powder [1] [3]	-
Melting Point	-	332 °C [3]	-
Solubility	-	Soluble in acetone, ethanol; Slightly soluble in benzene and linseed oil; Insoluble in water. [1] [3]	-
Oral LD ₅₀ (rat)	Data not available	>2000 mg/kg	>2000 mg/kg [4]
Mutagenicity (Ames Test)	Data not available	Some components of disperse dyes have shown mutagenic potential. [5]	-
Skin Sensitization	Potential sensitizer	Moderate sensitizer	Potential sensitizer [4]

Note: Specific quantitative data for **Disperse Blue 91** is limited. Data for structurally related anthraquinone disperse dyes are provided for comparison.

Synthesis and Manufacturing

The synthesis of anthraquinone-based disperse dyes like **Disperse Blue 91** generally involves multi-step chemical reactions. While a specific, detailed protocol for **Disperse Blue 91** is proprietary, a general methodology can be outlined.

General Experimental Protocol for Synthesis

The synthesis of a typical anthraquinone disperse dye involves the following key steps:

- **Starting Materials:** The synthesis usually begins with a substituted anthraquinone derivative.
- **Reaction Steps:** This is followed by a series of reactions such as nitration, reduction, halogenation, and condensation to introduce various functional groups that modulate the color and dyeing properties of the final product.
- **Purification:** The crude dye is then purified, often through recrystallization or chromatography, to remove impurities and unreacted starting materials.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to C.I. Disperse Blue 91]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1173503#what-is-the-molecular-formula-of-disperse-blue-91]

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